

Solubility of 3,5-Dihydroxybenzaldehyde in different organic solvents

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Compound of Interest

Compound Name: 3,5-Dihydroxybenzaldehyde

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Solubility Profile of 3,5-Dihydroxybenzaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the solubility of **3,5-Dihydroxybenzaldehyde** in various organic solvents. The information compiled herein is intended to support research and development activities where this compound is utilized as a key building block or active agent. This document summarizes available quantitative and qualitative solubility data, presents a detailed experimental protocol for solubility determination, and includes a visual representation of the experimental workflow.

Core Data Presentation: Solubility of 3,5-Dihydroxybenzaldehyde

The solubility of **3,5-Dihydroxybenzaldehyde** is a critical parameter for its application in synthesis, formulation, and biological assays. The following table summarizes the available quantitative and qualitative solubility data in common organic solvents. It is important to note that precise, experimentally determined quantitative data for a range of organic solvents is not extensively available in the public domain. The data presented has been compiled from various chemical supplier datasheets and databases.

Solvent	Solvent Type	Molar Mass (g/mol)	Boiling Point (°C)	Solubility	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	78.13	189	100 mg/mL	Not Specified
Water	Polar Protic	18.02	100	~74.2 mg/mL (estimated)[1]	25
Ethanol	Polar Protic	46.07	78.4	Soluble[2][3]	Not Specified
Diethyl Ether	Nonpolar	74.12	34.6	Soluble[2][3]	Not Specified
Methanol	Polar Protic	32.04	64.7	Not Specified	Not Specified
Acetone	Polar Aprotic	58.08	56	Not Specified	Not Specified
Ethyl Acetate	Polar Aprotic	88.11	77.1	Not Specified	Not Specified

Note on Discrepancies: Some sources indicate a solubility of ≥ 5 mg/mL in DMSO, which may refer to a specific formulation or experimental condition[4]. The higher value of 100 mg/mL is also reported. Researchers are advised to experimentally verify the solubility for their specific application and solvent grade.

Experimental Protocol: Determination of Solubility via the Gravimetric Method

The following is a detailed methodology for the determination of the solubility of **3,5-Dihydroxybenzaldehyde** in an organic solvent of interest. This protocol is based on the widely used gravimetric method, which involves the preparation of a saturated solution, followed by the evaporation of the solvent and weighing of the dissolved solute.

Materials:

- **3,5-Dihydroxybenzaldehyde** (analytical grade)
- Selected organic solvent (analytical or HPLC grade)

- Analytical balance (readability ± 0.1 mg)
- Glass vials with screw caps (e.g., 20 mL)
- Constant temperature orbital shaker or magnetic stirrer with hotplate
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm , compatible with the chosen solvent)
- Syringes
- Pre-weighed, clean, and dry evaporation dishes
- Drying oven or vacuum oven
- Desiccator

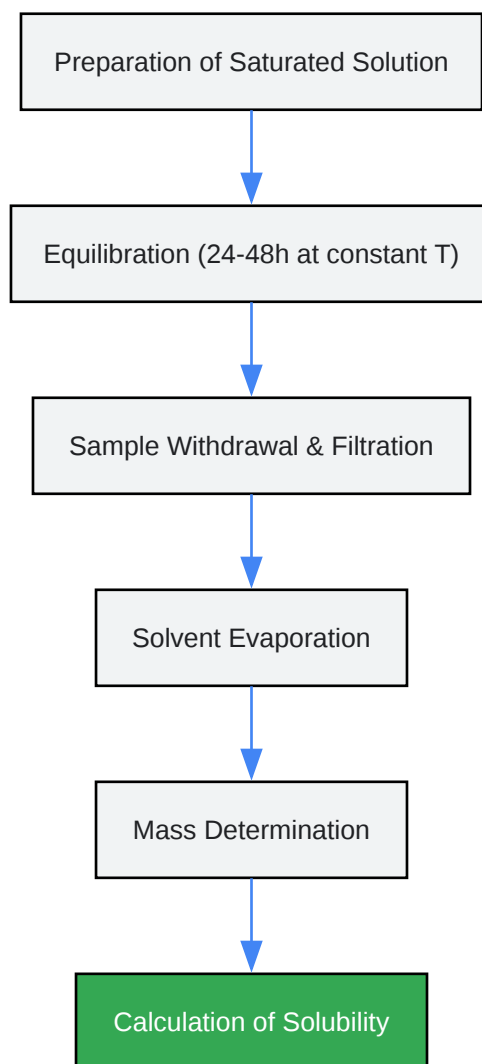
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **3,5-Dihydroxybenzaldehyde** to a glass vial containing a known volume (e.g., 10 mL) of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature orbital shaker or on a magnetic stirrer set to a specific temperature (e.g., 25 °C, 37 °C).
 - Agitate the mixture for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium. Periodically, visually inspect the vial to confirm that excess solid remains.
- Sample Withdrawal and Filtration:

- Once equilibrium is reached, allow the vial to stand undisturbed for a short period to let the excess solid settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Attach a syringe filter to the syringe and dispense the clear, filtered solution into a pre-weighed evaporation dish. Record the exact volume of the filtrate transferred.
- Solvent Evaporation:
 - Place the evaporation dish containing the filtered solution into a drying oven set to a temperature that is well below the boiling point of the solvent and the melting point of **3,5-Dihydroxybenzaldehyde** (m.p. 153-158 °C) to avoid decomposition. A temperature range of 40-60 °C is generally suitable for many common organic solvents.
 - For high-boiling point solvents like DMSO, a vacuum oven at a moderate temperature is recommended to facilitate complete evaporation.
 - Continue the drying process until all the solvent has visibly evaporated.
- Mass Determination and Calculation:
 - Transfer the evaporation dish from the oven to a desiccator to cool to room temperature. This prevents the absorption of atmospheric moisture.
 - Once cooled, weigh the evaporation dish containing the dried **3,5-Dihydroxybenzaldehyde** on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved (i.e., the difference between two consecutive weighings is negligible).
 - Calculate the mass of the dissolved **3,5-Dihydroxybenzaldehyde** by subtracting the initial mass of the empty evaporation dish from the final constant mass.
 - The solubility can then be expressed in various units, such as g/L or mg/mL, by dividing the mass of the dissolved solid by the volume of the filtrate that was evaporated.

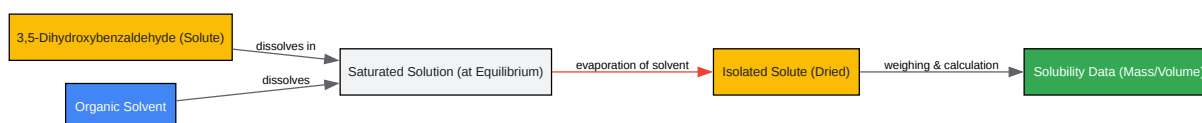
Mandatory Visualizations

The following diagrams illustrate the logical workflow of the experimental protocol for determining the solubility of **3,5-Dihydroxybenzaldehyde**.



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Caption: Experimental workflow for solubility determination.



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Caption: Logical relationship of components in solubility measurement.

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